

Technical Brief on Aluminum Zinc Sulfate and Related Compounds

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Compound of Interest

Compound Name: *aluminum;zinc;sulfate*

Cat. No.: *B12338197*

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To our valued researchers, scientists, and drug development professionals:

This document addresses the inquiry regarding the physical and chemical properties of the compound with the chemical formula $\text{Al}_2\text{Zn}(\text{SO}_4)_4$. Our comprehensive search of scientific literature and chemical databases indicates that Aluminum Zinc Sulfate ($\text{Al}_2\text{Zn}(\text{SO}_4)_4$) is not a well-characterized or commonly documented compound.

While the stoichiometric formula is plausible, there is a significant lack of published experimental data regarding its synthesis, physical properties, chemical behavior, and potential biological interactions. Therefore, providing an in-depth technical guide or whitepaper with detailed experimental protocols and signaling pathways specifically for $\text{Al}_2\text{Zn}(\text{SO}_4)_4$ is not feasible at this time.

However, we have compiled the available information on a closely related entry in the PubChem database and will provide a detailed overview of the properties of the constituent salts, aluminum sulfate ($\text{Al}_2(\text{SO}_4)_3$) and zinc sulfate (ZnSO_4), which are well-documented and may be of interest for your research.

Aluminum Zinc Sulfate (PubChem Data)

The PubChem database lists a compound as "Aluminum ZINC sulfate" with the molecular formula $\text{Al}_2\text{O}_{16}\text{S}_4\text{Zn}$, which corresponds to $\text{Al}_2\text{Zn}(\text{SO}_4)_4$.^[1] The available computed data is summarized below. It is important to note that these are predicted properties and have not been experimentally verified.

Property	Value
IUPAC Name	dialuminum;zinc;tetrasulfate
Molecular Formula	Al ₂ O ₁₆ S ₄ Zn
Molecular Weight	503.6 g/mol
CAS Number	22992-10-5
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	16

Source: PubChem CID 44135761[1]

Due to the absence of experimental data for Al₂Zn(SO₄)₄, we will now focus on the individual, well-characterized sulfate compounds of aluminum and zinc.

Aluminum Sulfate (Al₂(SO₄)₃)

Aluminum sulfate is an industrially significant chemical compound often found in hydrated forms.[2][3] The anhydrous form occurs naturally as the rare mineral millosevichite.[2][3]

Physical Properties of Aluminum Sulfate

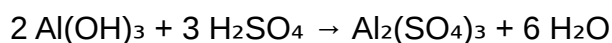
Property	Anhydrous (Al ₂ (SO ₄) ₃)	Octadecahydrate (Al ₂ (SO ₄) ₃ ·18H ₂ O)
Molar Mass	342.15 g/mol [3][4]	666.44 g/mol [3][4]
Appearance	White crystalline solid[3][5][6]	White crystalline solid, hygroscopic[3]
Density	2.672 g/cm ³ [4]	1.69 g/cm ³ (at 17 °C)[6]
Melting Point	Decomposes at 770 °C[4]	86.5 °C (with decomposition) [4][6]
Solubility in Water	36.4 g/100 mL at 20 °C[4]	86.9 g/100 mL at 0 °C[6]

Chemical Properties of Aluminum Sulfate

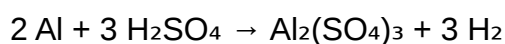
- **Acidity:** Solutions of aluminum sulfate are acidic due to the hydrolysis of the Al^{3+} ion.
- **Decomposition:** When heated, it decomposes to γ -alumina and sulfur trioxide.[3]
- **Reactions:** It reacts with sodium bicarbonate, producing carbon dioxide, which is utilized in fire-extinguishing foams.[3] In aqueous solutions, it forms a gelatinous precipitate of aluminum hydroxide, $\text{Al}(\text{OH})_3$, which is used in water purification and dyeing.[3]

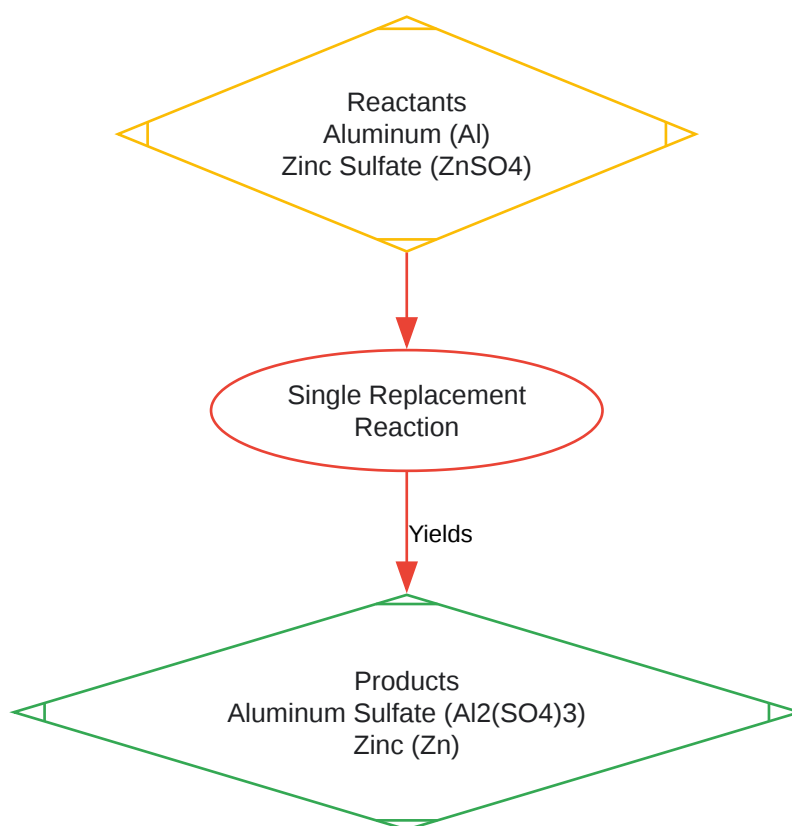
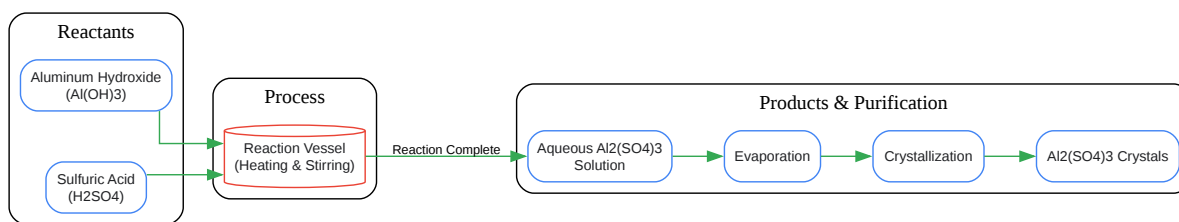
Synthesis of Aluminum Sulfate

A common laboratory and industrial synthesis involves the reaction of aluminum hydroxide with sulfuric acid:[7]



Alternatively, it can be synthesized by reacting aluminum metal with sulfuric acid:[7]





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